

A Comprehensive Technical Guide to the Material Safety of Trideuterio(113C)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trideuterio(113C)methanol*

Cat. No.: *B15088662*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the material safety data for **trideuterio(113C)methanol** (CAS No. 1205537-83-7). The safety information presented is based on data for the closely related compound, Methanol-d3 (CAS No. 1849-29-2), as the single neutron difference in the carbon-13 isotope is not expected to significantly alter its chemical or toxicological properties. This document is intended to equip laboratory personnel with the necessary information for the safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

Trideuterio(113C)methanol is classified as a hazardous substance. It is a highly flammable liquid and vapor, and is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2][3][4]} It can also cause damage to organs, particularly the optic nerve and the central nervous system (CNS).^{[2][4][5][6]}

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[1][2][3][7][8]
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[1][3][7][8]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[1][3][7][8]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.[1][3][7][8]
Specific Target Organ Toxicity (Single Exposure)	1	H370: Causes damage to organs.[1][2][3][7][8]

GHS Label Elements:

- Signal Word: Danger[1][2][4][5][9]
- Hazard Pictograms:
 - GHS02: Flame[1][7][9]
 - GHS06: Skull and Crossbones[1][7][9]
 - GHS08: Health Hazard[1]

The following diagram illustrates the GHS hazard classification for **trideuterio(113C)methanol**.

GHS Hazard Classification		
Flammable Liquid Category 2	Acute Toxicity (Oral, Dermal, Inhalation) Category 3	Specific Target Organ Toxicity (Single Exposure) Category 1

Signal Word

Danger

Hazard Pictograms



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GHS Hazard Communication for **Trideuterio(113C)methanol**.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of methanol, which are expected to be very similar to those of **trideuterio(113C)methanol**.

Property	Value
Molecular Formula	CH ₃ OH
Molecular Weight	32.04 g/mol [3] [10] [11] [12] [13]
Appearance	Colorless liquid [5] [12] [14] [15]
Odor	Alcohol-like [5] [14]
Melting Point	-98 °C / -144.4 °F [5]
Boiling Point	64.7 °C / 148.5 °F @ 760 mmHg [5]
Flash Point	9.7 °C / 49.5 °F [5]
Vapor Pressure	128 hPa @ 20 °C [5]
Vapor Density	1.11 [5]
Specific Gravity	0.791 [5]
Solubility in Water	Miscible [5] [12] [14]
Autoignition Temperature	455 °C [16]
Lower Explosion Limit	6.0 vol % [5] [13]
Upper Explosion Limit	31.00 vol % [5]

Toxicology and Health Effects

Methanol is toxic and can be absorbed through ingestion, inhalation, and skin contact.[\[17\]](#) The toxicity of methanol is primarily due to its metabolic products, formaldehyde and formic acid, which can cause metabolic acidosis and cellular damage.[\[18\]](#)

Acute Effects:

- Inhalation: May cause irritation of the respiratory tract. High vapor concentrations can lead to headache, drowsiness, nausea, vomiting, blurred vision, blindness, coma, and even death. [\[10\]](#)

- Ingestion: Poisonous and can be fatal if swallowed.[5][10] Even small amounts can cause blindness.[10][19] Symptoms may include stomach ache, nausea, and vomiting.[10]
- Skin Contact: Causes skin irritation.[10] Prolonged or repeated contact can lead to redness, itching, and dryness.[10] Skin absorption can occur, leading to systemic effects similar to ingestion.[10]
- Eye Contact: Causes irritation.[10]

Chronic Effects: Prolonged exposure may lead to damage to the eyesight and central nervous system disorders.[10] It may also have adverse reproductive effects.[10]

Toxicity Data (Methanol):

Test	Species	Route	Value
LD50	Rat	Oral	6200 mg/kg[3]
LD50	Rabbit	Dermal	17100 mL/kg[16]
LC50	Rat	Inhalation	64,000 ppm/4 hr[14]
LC50	Rat	Inhalation (gas)	85.26 mg/L (4 h)[16]

The following diagram illustrates the metabolic pathway of methanol and the resulting toxicity.



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Metabolic pathway leading to methanol toxicity.

Handling and Storage Protocols

Safe Handling Procedures:

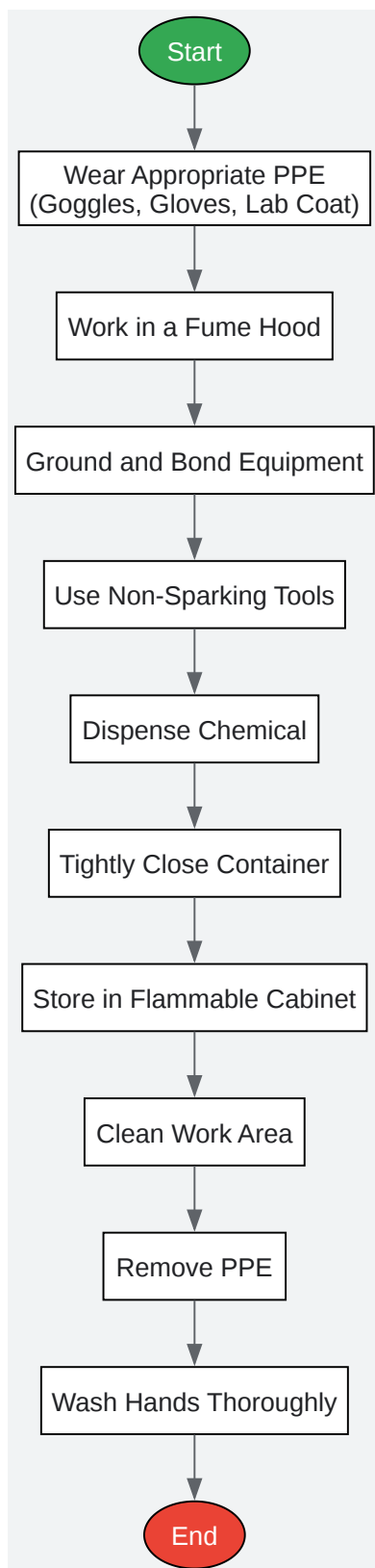
- Use only in well-ventilated areas or under a chemical fume hood.[5]

- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#) No smoking.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Use non-sparking tools.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)
- Do not breathe vapors or mist.[\[3\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[7\]](#) Do not eat, drink, or smoke in work areas.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Store in a flammable liquids storage cabinet.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)

The following diagram outlines the recommended workflow for handling **trideuterio(113C)methanol** in a laboratory setting.



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Recommended workflow for handling **trideuterio(113C)methanol**.

First Aid Measures

General Advice: Immediate medical attention is required.[2][3] Show the safety data sheet to the doctor in attendance.[3]

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician immediately.[1][8]
- Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Call a physician immediately.[1][8]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[5]

Fire-Fighting Measures

Extinguishing Media:

- Suitable: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3]
- Unsuitable: Do not use a solid water stream as it may scatter and spread the fire.

Specific Hazards:

- Highly flammable liquid and vapor.[2][3]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[9][14][20]
- Containers may explode when heated.[5]
- Hazardous combustion products include carbon monoxide and carbon dioxide.[7][9]

Fire-Fighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9] Use water spray to cool unopened containers.

Accidental Release Measures

Personal Precautions:

- Evacuate personnel to safe areas.[\[21\]](#)
- Remove all sources of ignition.[\[5\]](#)[\[21\]](#)
- Ensure adequate ventilation.[\[21\]](#)
- Wear personal protective equipment.[\[1\]](#)[\[9\]](#)[\[21\]](#)
- Avoid contact with skin, eyes, and clothing. Do not breathe vapors.[\[1\]](#)[\[3\]](#)[\[21\]](#)

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[\[21\]](#)
- Do not let the product enter drains.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[21\]](#)

Methods for Cleaning Up:

- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[1\]](#)[\[5\]](#)[\[9\]](#)
- Keep in suitable, closed containers for disposal.[\[5\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[3\]](#)[\[5\]](#)

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Waste should be handled by a licensed waste disposal company. Do not dispose of it with household waste or into the sewer system.

This technical guide provides a summary of the key safety information for **trideuterio(113C)methanol**. It is essential for all personnel handling this substance to be

thoroughly familiar with this information and to follow all recommended safety procedures. Always refer to the complete Safety Data Sheet (SDS) for detailed information.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Material Safety of Trideuterio(113C)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15088662#trideuterio-113c-methanol-material-safety-data-sheet-msds]

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